

Personal protective equipment for handling 2-Methyl-3-phenylbutanoic acid

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Compound of Interest

Compound Name: 2-Methyl-3-phenylbutanoic acid

Cat. No.: B022952

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Essential Safety and Handling Guide for 2-Methyl-3-phenylbutanoic Acid

This guide provides immediate, essential safety and logistical information for handling **2-Methyl-3-phenylbutanoic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Identifier:

- Name: **2-Methyl-3-phenylbutanoic acid**
- CAS Number: 19731-91-0
- Molecular Formula: $C_{11}H_{14}O_2$
- Molecular Weight: 178.23 g/mol [\[1\]](#)

Hazard Identification and GHS Classification:

According to the aggregated GHS information, **2-Methyl-3-phenylbutanoic acid** is classified as follows:

- Skin Sensitization: Category 1, May cause an allergic skin reaction[\[1\]](#).

- Eye Irritation: Category 2, Causes serious eye irritation[1].
- Acute Oral Toxicity: Category 4, Harmful if swallowed[2].
- Skin Corrosion/Irritation: Category 2, Causes skin irritation[2].
- Specific Target Organ Toxicity (Single Exposure): Category 3, May cause respiratory irritation[2].

Signal Word: Warning[2]

Hazard Pictograms:

- Irritant

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2-Methyl-3-phenylbutanoic acid**.

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield should be used where splashing is possible. The equipment must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[2][3].
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure[3]. A lab coat is mandatory. For tasks with a high risk of splashing, consider a chemical-resistant apron[4].
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) are required. The choice of glove should be based on the potential for direct contact and the duration of the task[5].
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a filter for organic gases and vapors (Type A, Brown)[3]. Ensure adequate ventilation in the work area[2].

Operational and Disposal Plans

Step-by-Step Handling Procedures:

- Engineering Controls: Always handle **2-Methyl-3-phenylbutanoic acid** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure[2][3].
- Personal Protective Equipment (PPE) Check: Before handling, ensure all recommended PPE is available and in good condition. Refer to the PPE selection workflow below.
- Dispensing and Use: Avoid generating dust or aerosols[2]. Do not breathe mist, vapors, or spray[3]. Avoid contact with eyes, skin, and clothing[3].

- Hygiene Practices: Wash hands thoroughly after handling and before breaks[2]. Do not eat, drink, or smoke in the laboratory area[3].
- Storage: Keep the container tightly closed in a dry, well-ventilated place[3]. Store in a corrosives area, away from incompatible materials such as bases and reducing agents[3].

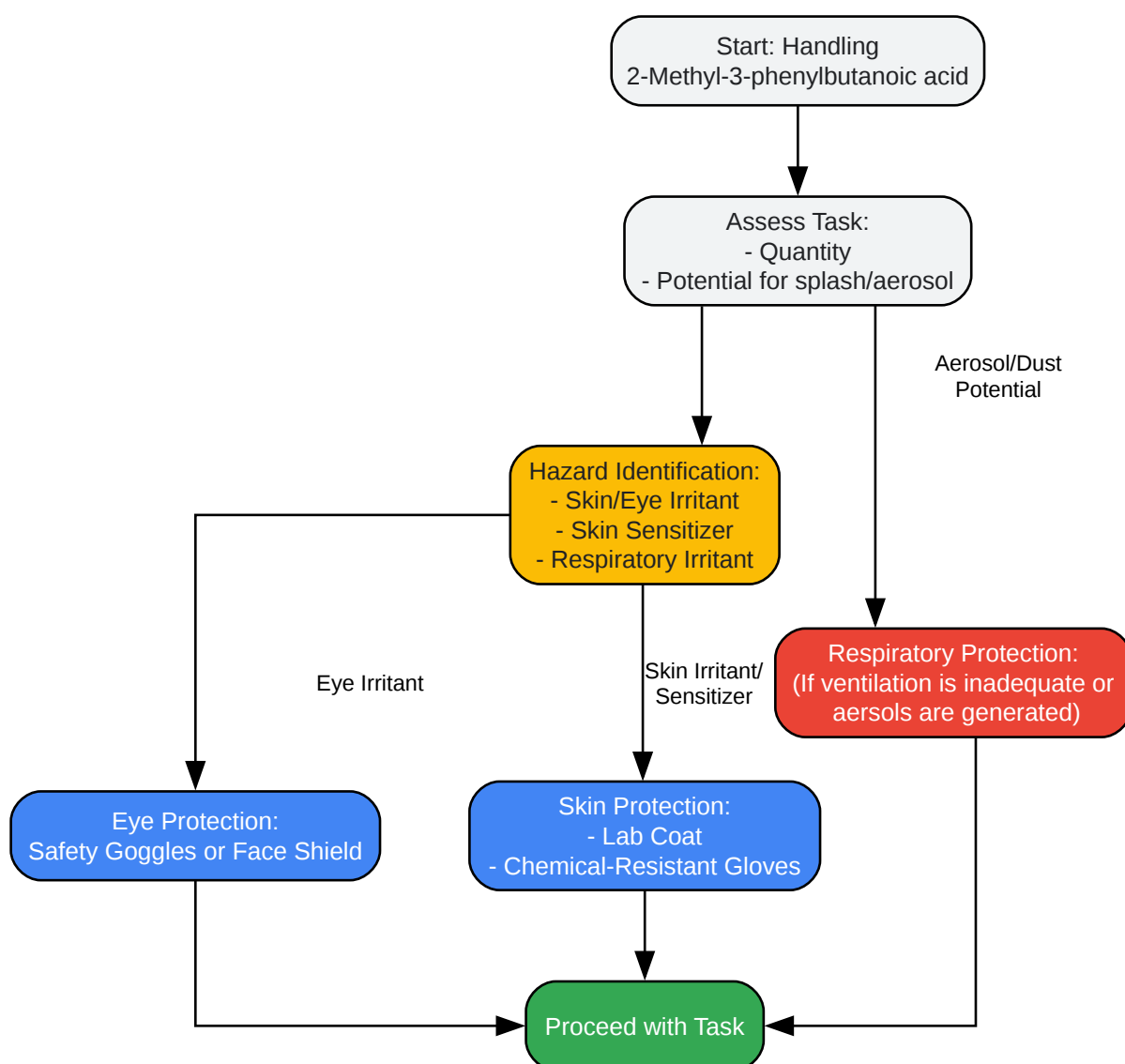
Disposal Plan:

- Waste Collection: Collect waste material in suitable, closed, and properly labeled containers[2][3].
- Disposal Method: Dispose of contents and container to an approved waste disposal plant[3]. Do not allow the chemical to enter drains[2][3]. Follow all local, state, and federal regulations for chemical waste disposal.

First Aid Measures

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[2][3].
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs, get medical advice/attention[1][3].
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell[3][6].
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell[3].

PPE Selection Workflow



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Caption: PPE selection workflow for handling **2-Methyl-3-phenylbutanoic acid**.

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